

commercial sources and availability of Sulfanitran-d4

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Compound of Interest

Compound Name: Sulfanitran-d4

Cat. No.: B12423888

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Sulfanitran-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sources, availability, and technical applications of **Sulfanitran-d4**. This deuterated analog of the coccidiostatic drug Sulfanitran is an essential tool for researchers, particularly in the field of drug residue analysis, serving as a robust internal standard for mass spectrometry-based quantification.

Commercial Availability and Specifications

Sulfanitran-d4 is available from several reputable suppliers of research chemicals and analytical standards. The product is typically supplied as a solid with purity levels suitable for sensitive analytical applications. Below is a summary of key specifications from various commercial sources.

| Supplier | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity | Physical Form | Storage Conditions |
|---------------------------|--------------|-------------------|--------------------------|---------------|----------------------------------|-------------------------------------|
| Pharmaffiliates | 1794753-46-0 | C14H9D4N3O5S | 339.36 | High Purity | Pale Yellow to Light Brown Solid | 2-8°C Refrigerator |
| PDQ Scientific | 1794753-46-0 | C14H9D4N3O5S | 339.36 | Not Specified | Not Specified | 4°C |
| Clinivex | 1794753-46-0 | C14H9D4N3O5S | 339.36 | Not Specified | Solid | 2-8°C or -20°C |
| Mithridion | 1794753-46-0 | Not Specified | Not Specified | Not Specified | Not Specified | 4°C |
| Alfa Chemistry | 1794753-46-0 | Not Specified | Not Specified | Not Specified | Not Specified | Not Specified |
| Santa Cruz Biotechnology | 1794753-46-0 | C14H9D4N3O5S | 339.36 | Not Specified | Not Specified | Not Specified |
| LGC Standards | 1794753-46-0 | C14H9D4N3O5S | 339.0827 | Not Specified | Not Specified | Not Specified |
| Coompo Research Chemicals | 1794753-46-0 | C14H8D4N3O5S | 339.36 | 98% | Pale Yellow to Light Brown Solid | 2-8°C, Protected from air and light |

Application as an Internal Standard in LC-MS/MS Analysis

Sulfanitran-d4 is primarily utilized as an internal standard (IS) in quantitative analytical methods, most notably in liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its

chemical properties are nearly identical to the unlabeled Sulfanitran, but its increased mass allows for its differentiation in a mass spectrometer. This co-elution with the target analyte helps to correct for variations in sample preparation, injection volume, and matrix effects, leading to more accurate and precise quantification.

Experimental Workflow for Sulfanitran Residue Analysis

The following diagram illustrates a typical workflow for the analysis of Sulfanitran residues in complex matrices, such as poultry tissue, using **Sulfanitran-d4** as an internal standard.



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Typical workflow for Sulfanitran residue analysis.

Detailed Experimental Protocol: Quantification of Sulfanitran in Poultry Tissue

This protocol is a synthesized example based on common methodologies for sulfonamide analysis.[1][2][3][4][5] Researchers should validate the method for their specific matrix and instrumentation.

1. Materials and Reagents

- Sulfanitran analytical standard
- **Sulfanitran-d4** (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade

- Ultrapure water
- QuEChERS extraction salts (e.g., MgSO₄, NaCl)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Homogenized blank poultry tissue

2. Standard Solution Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Sulfanitran and **Sulfanitran-d4** in methanol to prepare individual stock solutions. Store at -20°C.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the Sulfanitran stock solution with an appropriate solvent mixture (e.g., 50:50 acetonitrile:water).
- Internal Standard Spiking Solution: Prepare a working solution of **Sulfanitran-d4** at a fixed concentration (e.g., 100 ng/mL) in the same solvent mixture.

3. Sample Preparation (QuEChERS Method)

- Weigh 2 g of homogenized poultry tissue into a 50 mL centrifuge tube.
- Spike the sample with a known volume of the **Sulfanitran-d4** internal standard spiking solution.
- Add 10 mL of acetonitrile.
- Vortex vigorously for 1 minute.
- Add QuEChERS extraction salts, vortex immediately for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant (acetonitrile layer) to a clean tube.

- Dispersive SPE Cleanup: Add the appropriate d-SPE sorbent (e.g., C18 and MgSO₄) to the supernatant, vortex for 30 seconds, and centrifuge at 4000 rpm for 5 minutes.
- Take an aliquot of the cleaned extract and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the initial mobile phase (e.g., 1 mL of 10% methanol in water with 0.1% formic acid).
- Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by a re-equilibration step.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5-10 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:

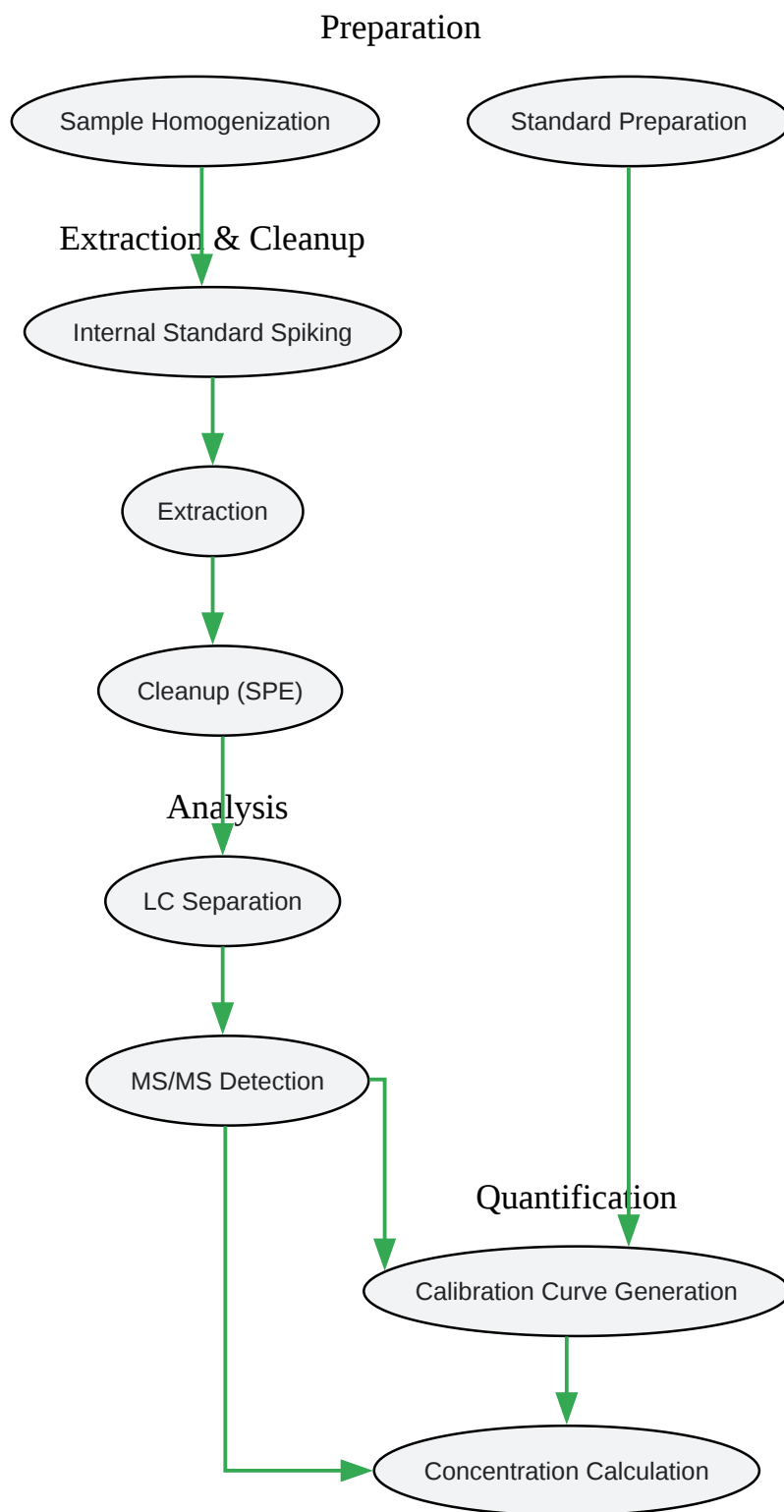
- Sulfanitran: Precursor ion (Q1) m/z -> Product ions (Q3) m/z (at least two transitions for confirmation).
- **Sulfanitran-d4**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z.
- Optimize collision energies and other source parameters for maximum signal intensity.

5. Quantification

- Construct a calibration curve by plotting the ratio of the peak area of Sulfanitran to the peak area of **Sulfanitran-d4** against the concentration of the calibration standards.
- Determine the concentration of Sulfanitran in the samples by interpolating the analyte/IS peak area ratio from the calibration curve.

Logical Relationship of Analytical Steps

The following diagram illustrates the logical flow and dependencies of the key stages in the analytical method.



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Logical flow of the analytical quantification process.

This technical guide provides a foundational understanding for the procurement and application of **Sulfanitran-d4**. For specific applications, researchers are encouraged to consult the technical documentation provided by the suppliers and to perform in-house method validation to ensure data quality and reliability.

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